

Synthesis of Battery-Grade Lithium Carbonate from Brine: Application Notes and Protocols

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Compound of Interest

Compound Name: *Lithium Carbonate*

Cat. No.: *B3045255*

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This document provides detailed application notes and protocols for the synthesis of battery-grade **lithium carbonate** from brine sources. The procedures outlined below are a synthesis of established industrial practices and laboratory-scale research, designed to guide researchers in the extraction and purification of this critical material for battery technology and other high-purity applications.

Overview of the Synthesis Process

The conversion of lithium-rich brine into battery-grade **lithium carbonate** is a multi-step process that involves concentrating the brine, removing deleterious impurities, precipitating technical-grade **lithium carbonate**, and finally, purifying it to meet the stringent requirements of the battery industry. The conventional and most established method relies on solar evaporation for initial concentration, followed by a series of chemical precipitation and purification steps.

Table 1: Typical Composition of Raw and Concentrated Lithium Brine

Component	Raw Brine Concentration (mg/L)	Concentrated Brine (approx. 6% Li) Concentration (g/L)
Lithium (Li ⁺)	200 - 1,400[1]	60
Magnesium (Mg ²⁺)	Varies significantly	Can be high, requiring removal
Calcium (Ca ²⁺)	Varies significantly	Precipitated during evaporation
Sodium (Na ⁺)	High	High
Potassium (K ⁺)	High	High
Chloride (Cl ⁻)	High	High
Sulfate (SO ₄ ²⁻)	Varies	Largely removed during evaporation
Boron (B)	Varies	Requires specific removal step

Experimental Protocols

The following protocols detail the key stages in the synthesis of battery-grade **lithium carbonate** from brine.

Protocol 1: Brine Concentration via Solar Evaporation

Objective: To increase the lithium concentration of the raw brine and precipitate out less soluble salts.

Materials:

- Raw lithium-containing brine
- Large, shallow evaporation ponds

Procedure:

- Pump the raw brine, typically containing 200-1,400 ppm of lithium, into a series of shallow evaporation ponds.^[1]
- Allow the brine to undergo natural solar evaporation. This process can take up to 18 months, depending on the climate.^[1]
- As the water evaporates, less soluble salts such as sodium chloride, potassium chloride, and calcium sulfate will precipitate out.^[2]
- Monitor the lithium concentration in the brine. The target concentration for the subsequent processing steps is approximately 6% lithium.^[1]
- Once the target concentration is reached, pump the concentrated brine to the processing plant.

Protocol 2: Impurity Removal

Objective: To precipitate magnesium ions from the concentrated brine, as they interfere with **lithium carbonate** precipitation.

Materials:

- Concentrated lithium brine
- Calcium hydroxide (slaked lime, $\text{Ca}(\text{OH})_2$) solution
- Reaction vessel with agitation
- Filtration unit

Procedure:

- Transfer the concentrated brine to a reaction vessel.
- Add a slurry of calcium hydroxide to the brine while stirring. This will precipitate magnesium as magnesium hydroxide ($\text{Mg}(\text{OH})_2$).
- The reaction is: $\text{MgCl}_2 + \text{Ca}(\text{OH})_2 \rightarrow \text{Mg}(\text{OH})_2 (\text{s}) + \text{CaCl}_2$.

- After the precipitation is complete, filter the brine to remove the solid magnesium hydroxide.

Objective: To remove boron, which is a common impurity in brines and is detrimental to battery performance.

Materials:

- Magnesium-depleted brine
- Organic solvent (e.g., a mixture of isooctyl alcohol and kerosene)
- Mixer-settler apparatus
- Aqueous stripping solution (e.g., dilute acid)

Procedure:

- Introduce the magnesium-depleted brine and the organic solvent into a mixer-settler system.
- The organic solvent will selectively extract the boron from the aqueous brine phase.
- Separate the boron-loaded organic phase from the purified aqueous brine.
- The purified brine, now low in boron, proceeds to the next stage.
- The boron can be recovered from the organic phase by stripping with an acidic aqueous solution, allowing for the recycling of the organic solvent.

Protocol 3: Precipitation of Technical-Grade Lithium Carbonate

Objective: To precipitate **lithium carbonate** from the purified brine.

Materials:

- Purified, concentrated lithium brine
- Sodium carbonate (soda ash, Na_2CO_3) solution (20-30% w/w)

- Heated reaction vessel with agitation
- Filtration and washing unit

Procedure:

- Heat the purified brine to a temperature between 80°C and 100°C.
- Slowly add the sodium carbonate solution to the hot brine with constant stirring.
- **Lithium carbonate** will precipitate out of the solution due to its lower solubility at higher temperatures. The reaction is: $2\text{LiCl} + \text{Na}_2\text{CO}_3 \rightarrow \text{Li}_2\text{CO}_3 (\text{s}) + 2\text{NaCl}$.
- Continue stirring for a defined period to ensure complete precipitation.
- Filter the resulting slurry to collect the technical-grade **lithium carbonate** precipitate.
- Wash the precipitate with hot deionized water to remove residual soluble salts.
- Dry the technical-grade **lithium carbonate**. This product typically has a purity of around 99.0-99.5%.

Protocol 4: Purification to Battery-Grade Lithium Carbonate via Recrystallization

Objective: To further purify the technical-grade **lithium carbonate** to meet the stringent purity requirements for battery applications (>99.5%).

Materials:

- Technical-grade **lithium carbonate**
- Deionized water
- Carbon dioxide (CO₂) gas
- Pressurized reaction vessel

- Heated reaction vessel
- Filtration and drying unit

Procedure:

- Suspend the technical-grade **lithium carbonate** in deionized water in a pressurized vessel.
- Bubble CO₂ gas through the suspension. This converts the insoluble **lithium carbonate** into the more soluble lithium bicarbonate (LiHCO₃). The reaction is: $\text{Li}_2\text{CO}_3 + \text{H}_2\text{O} + \text{CO}_2 \rightarrow 2\text{LiHCO}_3$.
- Filter the resulting solution to remove any insoluble impurities that were present in the technical-grade product.
- Transfer the clear lithium bicarbonate solution to a heated reaction vessel.
- Heat the solution to approximately 75-95°C. This will decompose the lithium bicarbonate, causing high-purity **lithium carbonate** to precipitate out. The reaction is: $2\text{LiHCO}_3 \rightarrow \text{Li}_2\text{CO}_3 (\text{s}) + \text{H}_2\text{O} + \text{CO}_2$.
- Filter the high-purity **lithium carbonate** precipitate.
- Wash the precipitate thoroughly with hot deionized water to remove any remaining soluble impurities.
- Dry the final product to obtain battery-grade **lithium carbonate**.

Data Presentation

Table 2: Specifications for Battery-Grade **Lithium Carbonate**

Parameter	Specification (%)
Li_2CO_3	≥ 99.5
Na	≤ 0.025
K	≤ 0.001
Mg	≤ 0.008
Ca	≤ 0.005
Fe	≤ 0.001
Cl^-	≤ 0.003
SO_4^{2-}	≤ 0.08
B	Varies by manufacturer
Si	≤ 0.003
Al	≤ 0.001
Heavy Metals (e.g., Pb, Cu, Zn)	Typically in the ppm range

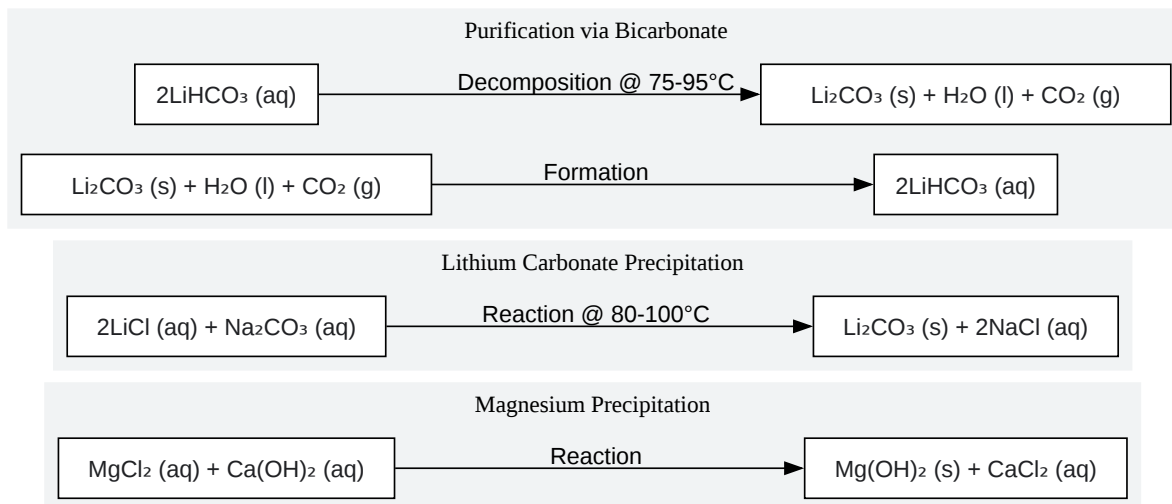
Note: Specifications can vary slightly between different manufacturers and specific battery applications.

Visualizations



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Caption: Overall workflow for the synthesis of battery-grade **lithium carbonate** from brine.



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Caption: Key chemical reactions in the synthesis of **lithium carbonate**.

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